Application Note: Functional Characterization and Safety Profiling of Diphenylmethylpiperazine Derivatives

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Compound of Interest

Compound Name:	*2-(4-Diphenylmethyl-1-piperazinyl)ethyl Acetoacetate Oxalate*
CAS No.:	*1261268-85-2*
Cat. No.:	*B572367*

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Introduction & Chemical Context

Diphenylmethylpiperazines represent a privileged structural scaffold in medicinal chemistry, characterized by two phenyl rings attached to a methyl group, which is linked to a piperazine ring. This class exhibits a "promiscuous" pharmacological profile, necessitating a multi-faceted screening approach.

Key Therapeutic Targets & Prototypes:

- Dopamine Transporter (DAT) Inhibition: Exemplified by GBR-12909 (Vanoxerine), a potent, selective dopamine uptake inhibitor (

  nM).[1]

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- H1 Histamine Receptor Antagonism & Calcium Channel Blockade: Exemplified by Cinnarizine and Flunarizine, used for vertigo and migraine prophylaxis.

Experimental Challenge: The lipophilic nature of the diphenylmethyl moiety creates solubility challenges and potential for non-specific membrane intercalation. Furthermore, recent data suggests off-target mitochondrial toxicity (Complex I inhibition) is a critical safety liability for this class.

Pre-Experimental Phase: Compound Handling

Objective: Mitigate precipitation and solvent-induced artifacts.

Solubility Protocol

Diphenylmethylpiperazines are highly lipophilic (

).

- Primary Stock: Dissolve in 100% DMSO to 10 mM. Note: GBR-12909 may require gentle warming (37°C) for complete solubilization.
- Working Solutions: Do not dilute directly into aqueous media without an intermediate step if concentrations >10 µM are needed.
  - Preferred Method: Serial dilution in 100% DMSO, then a 1:1000 dilution into assay buffer (Final DMSO = 0.1%).
- Solvent Tolerance: Ensure all cell-based assays include a "Vehicle Control" (0.1% DMSO). Exceeding 0.5% DMSO can artificially alter calcium flux baselines and membrane fluidity.

Module A: Functional Pharmacology (Target Engagement)

Depending on the specific derivative, the primary screen will target either Monoamine Transporters (DAT) or GPCR/Ion Channels.

Protocol A1: Dopamine Transporter (DAT) Uptake Assay

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Standard for GBR-series analogs.

Principle: Measures the ability of the test compound to inhibit the reuptake of

-Dopamine into HEK293 cells stably expressing human DAT.

Workflow Diagram (DAT Inhibition):



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Caption: Workflow for radioligand uptake inhibition. Critical step: Ice-cold wash must be rapid to prevent efflux.

Step-by-Step Protocol:

- Seeding: Plate HEK-hDAT cells in Poly-D-Lysine coated 96-well plates (50,000 cells/well) 24h prior.
- Buffer Prep: Krebs-Ringer HEPES (KRH) buffer containing 0.1% ascorbic acid (prevents dopamine oxidation) and 10 µM Pargyline (MAO inhibitor).
- Pre-incubation: Remove media, wash 1x with warm KRH. Add 180 µL buffer + 20 µL of 10x compound concentration. Incubate 15 min @ 37°C.
- Initiation: Add 20 µL of

  -Dopamine (Final concentration: 20-50 nM;

  is typically ~1 µM, but tracer levels ensure competitive kinetics).
- Termination: After 10 min, aspirate and immediately wash 3x with ice-cold KRH.
- Readout: Lyse with 1% SDS/0.1N NaOH, add scintillant, and read on Beta-counter.
- Analysis: Calculate

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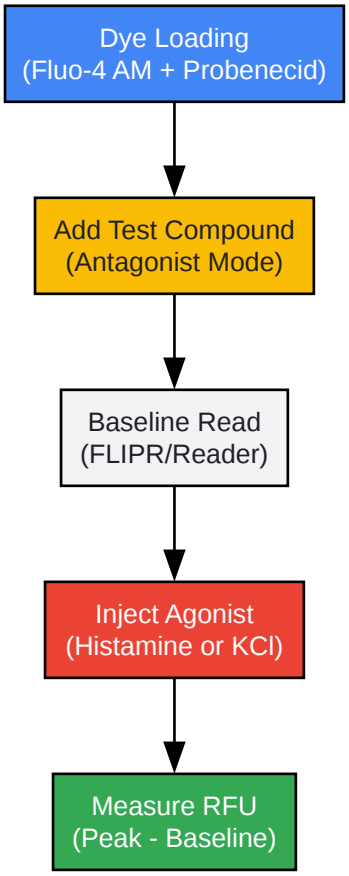
using non-linear regression (Sigmoidal dose-response).

Protocol A2: Calcium Flux Assay (H1 Antagonism / Ca2+ Channel Block)

Standard for Cinnarizine/Flunarizine analogs.

Principle: Detects inhibition of agonist-induced (Histamine) or depolarization-induced (KCl) calcium cytosolic transients.

Workflow Diagram (Calcium Signaling):



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Caption: Kinetic calcium flux workflow. Probenecid is required to prevent dye extrusion by transporters.

Step-by-Step Protocol:

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- Dye Loading: Incubate cells (CHO-H1 or SH-SY5Y) with Fluo-4 AM (4 µM) + 2.5 mM Probenecid for 45 min at 37°C.
- Wash: Wash cells with HBSS/HEPES buffer to remove extracellular dye.
- Compound Addition: Add test compounds (10-point dose response). Incubate 20 min.
- Agonist Challenge:
  - For H1 Antagonism: Inject Histamine (

    concentration, typically 100 nM).
  - For Ca Channel Block: Inject KCl (50 mM final) to depolarize membrane.
- Data Analysis: Calculate % Inhibition relative to Max Agonist Control.

Module B: Safety & Off-Target Profiling (Critical)

Expert Insight: Diphenylmethylpiperazines are known to inhibit Mitochondrial Complex I/II. This is a common cause of late-stage attrition due to neurotoxicity (Parkinsonism-like symptoms).

Protocol B1: Mitochondrial Toxicity Screen (Glu/Mal vs. Succinate)

Method: High-resolution respirometry (Seahorse) or isolated mitochondria assay.

- Substrates:
  - Test Complex I: Glutamate/Malate (5 mM).
  - Test Complex II: Succinate (5 mM) + Rotenone (Complex I blocker).
- Readout: Oxygen Consumption Rate (OCR).
- Threshold: Compounds showing

  inhibition of OCR at

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(therapeutic target) are flagged as high risk.

Module C: Metabolic Stability (ADME)

The piperazine ring is a metabolic "hotspot" for CYP450 oxidation.

Protocol:

- System: Human Liver Microsomes (HLM) (0.5 mg/mL protein).[2]
- Reaction: Buffer + Compound (1 µM) + NADPH Regenerating System.
- Sampling: 0, 5, 15, 30, 45 min. Quench with Acetonitrile containing Internal Standard.
- Analysis: LC-MS/MS (monitor parent depletion).
- Calculation:

.

Data Summary & Interpretation

Parameter	Assay	Desired Profile (Lead Candidate)	Red Flag
Potency	DAT Uptake / Ca Flux	nM	µM
Solubility	Kinetic Turbidimetry	µM in PBS	Precipitates < 10 µM
Mito-Tox	Complex I Inhibition	µM	µM
Stability	HLM	min	min

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- Dopamine Transporter Inhibition (GBR 12909)

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- Microsomal Stability Guidelines
  - Cyprotex/Evotec. "Microsomal Stability Assay Protocol."[2][5]
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